

# An In-depth Technical Guide to 9-Methyladenine: Structure and Chemical Properties

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**9-Methyladenine** (9-meA) is a purine derivative characterized by a methyl group attached to the N9 position of the adenine base. This modification has significant implications in various biological processes and serves as a crucial molecule in biochemical and pharmaceutical research. As a metabolite, 9-meA is involved in the broader context of nucleic acid methylation, particularly related to N6-methyladenosine (m6A), a key regulator of gene expression. This guide provides a comprehensive overview of the structural and chemical properties of **9-Methyladenine**, detailed experimental protocols for its synthesis and analysis, and visualizations of relevant biological and experimental workflows.

# **Core Chemical and Structural Properties**

**9-Methyladenine** is a white to beige crystalline solid. Its fundamental chemical and physical properties are summarized in the tables below for easy reference and comparison.

# **Structural and Identification Data**



| Property         | Value   |
|------------------|---|
| IUPAC Name       | 9-methyl-9H-purin-6-amine                           |
| Synonyms         | N9-Methyladenine, 6-Amino-9-methylpurine            |
| CAS Number       | 700-00-5[1][2]                                      |
| Chemical Formula | C <sub>6</sub> H <sub>7</sub> N <sub>5</sub> [1][3] |
| Molecular Weight | 149.15 g/mol [1][3]                                 |
| SMILES String    | Cn1cnc2c(N)ncnc12[1]                                |
| InChI Key        | WRXCXOUDSPTXNX-UHFFFAOYSA-N[1]                      |

**Physicochemical Properties** 

| Property      | Value                            |
|---------------|----------------------------------|
| Melting Point | 300-305 °C[1]                    |
| Solubility    | Soluble in methanol and water[4] |
| Appearance    | Beige crystals[5]                |
| рКа           | 4.56 ± 0.10 (Predicted)[5]       |

# **Experimental Protocols**

Detailed experimental protocols are essential for the accurate and reproducible use of **9-Methyladenine** in a research setting. The following sections outline generalized procedures for its synthesis, purification, and characterization.

## **Synthesis of 9-Methyladenine**

The synthesis of **9-Methyladenine** can be achieved through the N9-alkylation of adenine with a methylating agent.

#### Materials:

Adenine



- Methyl iodide (CH₃I)
- Potassium carbonate (K<sub>2</sub>CO<sub>3</sub>)
- N,N-Dimethylformamide (DMF)
- Methanol
- Water

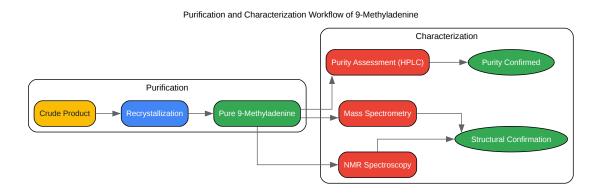
#### Procedure:

- Reaction Setup: In a round-bottom flask, suspend adenine and anhydrous potassium carbonate in anhydrous DMF.
- Alkylation: Add methyl iodide to the suspension.
- Reaction Conditions: Stir the reaction mixture at room temperature or a slightly elevated temperature.
- Monitoring: Monitor the progress of the reaction using thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- Workup: Once the reaction is complete, filter the mixture to remove inorganic salts. Remove the DMF from the filtrate under reduced pressure.
- Purification: Purify the crude product by recrystallization from a methanol/water mixture to yield pure 9-Methyladenine.

## **Purification and Characterization Workflow**

A general workflow for the purification and quality control of synthesized **9-Methyladenine** is depicted below.





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A typical workflow for the purification and quality control of synthesized **9-Methyladenine**.

# **Analytical Methodologies**

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- Sample Preparation: Dissolve a small amount of **9-Methyladenine** in a suitable deuterated solvent, such as DMSO-d<sub>6</sub>.
- ¹H NMR: The ¹H NMR spectrum will show characteristic signals for the protons on the purine ring and a singlet for the N9-methyl group.
- ¹³C NMR: The ¹³C NMR spectrum will display signals corresponding to the carbons of the purine ring and the methyl group.

Mass Spectrometry (MS):



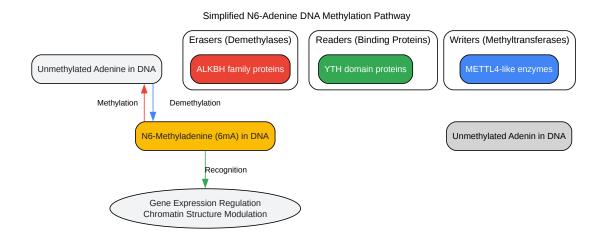
- Sample Preparation: Prepare a dilute solution of the compound in a solvent like methanol or an acetonitrile/water mixture.
- Ionization: Electrospray ionization (ESI) in positive ion mode is commonly used.
- Analysis: The full scan mass spectrum should show the protonated molecule [M+H]<sup>+</sup> at m/z 150.1. Tandem mass spectrometry (MS/MS) can be used to confirm the structure by analyzing the fragmentation pattern.

# **Biological Significance and Signaling Pathways**

While **9-Methyladenine** itself is not a direct participant in a major signaling pathway in the same way as second messengers, its presence is significant in the context of DNA and RNA methylation. N6-adenine methylation in DNA (6mA) is an emerging epigenetic mark in eukaryotes, and its regulation involves "writer" (methyltransferases), "eraser" (demethylases), and "reader" (binding proteins) proteins. **9-Methyladenine** can be considered a structural analog in studies of these processes.

The following diagram illustrates a simplified representation of the dynamic regulation of N6-adenine methylation in DNA.





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Dynamic regulation of N6-adenine methylation in DNA.

## Conclusion

**9-Methyladenine** is a molecule of significant interest due to its structural relationship to modified bases found in nucleic acids. Its well-defined chemical and physical properties, coupled with established synthetic and analytical protocols, make it a valuable tool for researchers in biochemistry, molecular biology, and drug development. Understanding its characteristics is fundamental for studies investigating the roles of adenine methylation in biological systems.

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